

Essential Safety and Handling Protocols for ARV-771

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Compound of Interest

Compound Name: ARV-771

Cat. No.: B605596

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This document provides critical safety and logistical information for the handling and disposal of **ARV-771**, a potent BET bromodomain PROTAC (Proteolysis Targeting Chimera). Adherence to these guidelines is essential to ensure personnel safety and mitigate environmental contamination. While the Safety Data Sheet (SDS) from some suppliers may indicate that the substance is not classified as hazardous under the Globally Harmonized System (GHS), it is best practice to handle all novel research chemicals with a high degree of caution.

Hazard Identification and Personal Protective Equipment (PPE)

ARV-771 is a crystalline solid that should be handled as a potentially hazardous compound.^[1] The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

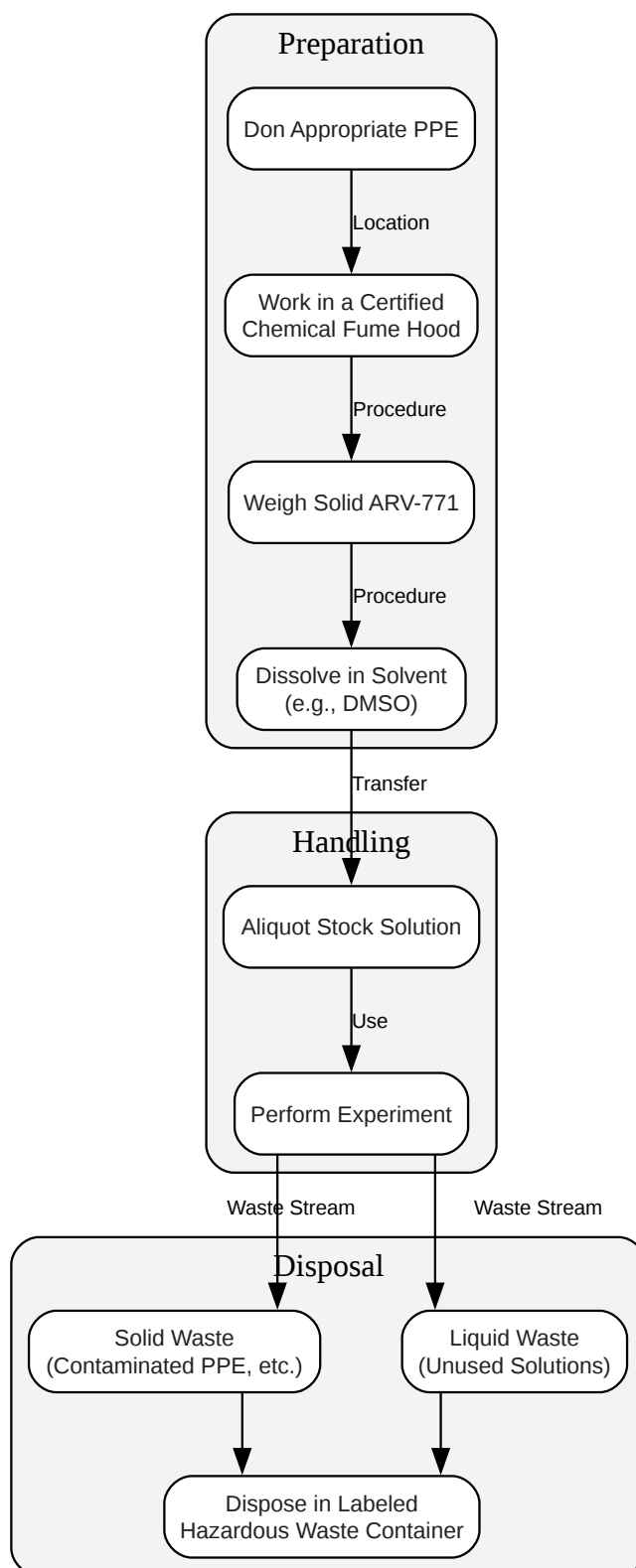
Minimum Required PPE:

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Prevents direct skin contact. The outer glove should be removed and disposed of immediately after handling the compound.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from airborne particles and accidental splashes.
Body Protection	A fully buttoned laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator.	Recommended when handling the solid compound outside of a certified chemical fume hood to prevent inhalation of fine particles.

Safe Handling and Operations

All handling of solid **ARV-771** and preparation of stock solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.

Experimental Workflow for Handling **ARV-771**



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Figure 1. Workflow for the safe handling of **ARV-771**.

Step-by-Step Handling Protocol:

- Preparation:
 - Before handling, ensure you are wearing the minimum required PPE as outlined in the table above.
 - Conduct all manipulations of solid **ARV-771** within a certified chemical fume hood.
 - To weigh the compound, carefully transfer the desired amount from the stock vial to a tared weigh boat using a clean spatula.
 - Prepare stock solutions by dissolving the solid **ARV-771** in an appropriate solvent such as DMSO.^{[1][2]}
- In Case of Exposure:
 - Inhalation: Move to fresh air immediately. If breathing is difficult, seek medical attention.
 - Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
 - Ingestion: Do not induce vomiting. Wash out mouth with water and seek immediate medical attention.

Disposal Plan

Proper disposal of **ARV-771** and all contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal Procedures:

- Solid Waste:
 - This includes contaminated gloves, weigh boats, pipette tips, and any other disposable labware.

- Collect all solid waste in a designated, clearly labeled hazardous waste container.
- Liquid Waste:
 - This includes unused stock solutions and any experimental solutions containing **ARV-771**.
 - Collect all liquid waste in a separate, clearly labeled hazardous waste container for organic solvent waste.
- Final Disposal:
 - All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office.
 - The recommended disposal method is incineration in a licensed hazardous waste facility.

Quantitative Data for ARV-771

Property	Value	Source(s)
Molecular Weight	986.64 g/mol	[3][4]
Appearance	Crystalline solid	[1]
Storage Temperature	-20°C	[1][2]
Solubility in DMSO	≥ 50 mg/mL	[3]
Solubility in Ethanol	~10 mg/mL	[1]
Solubility in DMF	~20 mg/mL	[1]

Experimental Protocols Cited

While specific experimental protocols will vary based on the research objectives, the preparation of **ARV-771** solutions is a common initial step.

Preparation of a 10 mM DMSO Stock Solution:

- Calculate the mass of **ARV-771** required. For 1 mL of a 10 mM solution:

- $\text{Mass (g)} = 10 \text{ mmol/L} \times 1 \text{ L/1000 mL} \times 1 \text{ mL} \times 986.64 \text{ g/mol} = 0.0098664 \text{ g} = 9.87 \text{ mg}$
- Wearing appropriate PPE and working in a chemical fume hood, weigh out approximately 9.87 mg of solid **ARV-771** into a suitable vial.
- Add 1 mL of anhydrous DMSO to the vial.
- Vortex or sonicate the solution until the solid is completely dissolved.
- Store the stock solution at -20°C, protected from light and moisture.

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